

Application Notes: N-Butyldiethanolamine in Metalworking Fluid Formulations

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Compound of Interest

Compound Name: *N-Butyldiethanolamine*

Cat. No.: *B085499*

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Introduction

N-Butyldiethanolamine (NBDEA) is a tertiary amine utilized as a specialty additive in the formulation of metalworking fluids (MWFs).[1][2] As a member of the N-alkylated amino alcohol class, it possesses both a tertiary amine and hydroxyl functionalities.[1][2] This dual functionality allows it to serve several critical roles in water-miscible MWFs, including soluble oils, semi-synthetics, and synthetic fluids. The primary functions of NBDEA and other alkanolamines in these formulations are to act as corrosion inhibitors and pH buffers, which are essential for protecting the workpiece and machinery, as well as extending the fluid's service life.[3][4][5][6]

Core Functions in Metalworking Fluids

- Corrosion Inhibition:** Water-based metalworking fluids inherently promote the corrosion of ferrous metal surfaces. NBDEA, like other alkanolamines, helps to prevent rust formation on metal components.[3][7] The mechanism of amine-based corrosion inhibitors involves the adsorption of the inhibitor molecules onto the metal surface. This can occur through the sharing of electrons between the nitrogen atom and the metal surface, forming a protective film that retards the anodic (oxidation) reaction of the metal.[8] Combinations of tertiary alkyl alkanolamines and primary amines can offer enhanced stability and corrosion protection.[9]
- pH Buffering and Reserve Alkalinity:** Maintaining an alkaline pH, typically in the range of 9.0-9.5, is crucial for inhibiting microbial growth and enhancing corrosion control.[6] NBDEA contributes to the reserve alkalinity of the fluid, neutralizing acidic byproducts that form

during machining operations or as a result of microbial activity.[9] This buffering capacity helps to stabilize the fluid's pH, significantly extending its operational lifespan.[5][6][9]

- **Low Odor and Low VOC Contribution:** NBDEA is characterized by a very low vapor pressure, which makes it an ideal neutralizing agent in systems where low odor and low volatile organic compound (VOC) content are desired.[1][10]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Butyldiethanolamine** is presented in Table 1. This data is essential for formulation chemists to understand its behavior in conjunction with other components of a metalworking fluid.

Property	Value
Chemical Formula	C8H19NO2[11]
Molecular Weight	161.24 g/mol [11][12]
Appearance	Colorless to light yellow, clear, viscous liquid[1][13]
Boiling Point	273-275 °C @ 741 mmHg[12]
Melting Point	-70 °C[1]
Density	0.986 g/mL @ 25 °C[12]
pH	10.8 - 11.0 (100 g/L solution at 20 °C)[13]
Vapor Pressure	1 mmHg @ 25 °C[12]
Flash Point	129.5 °C (closed cup)

Table 1: Physical and Chemical Properties of **N-Butyldiethanolamine**.

Protocols for Performance Evaluation

The efficacy of **N-Butyldiethanolamine** in a metalworking fluid formulation can be assessed using standardized testing methods. Below are protocols for evaluating key performance attributes.

Protocol 1: Corrosion Inhibition Testing (Chip/Filter Paper Method)

This protocol is adapted from the DIN 51360-2 standard test method to determine the corrosion-preventing characteristics of aqueous metalworking fluids.

Objective: To evaluate the ability of a metalworking fluid containing NBDEA to prevent corrosion on cast iron.

Materials:

- Metalworking fluid concentrate containing NBDEA
- Tap water (of known hardness)
- Freshly prepared cast iron chips
- Whatman filter paper
- Petri dishes
- Graduated cylinders
- Beakers

Procedure:

- Prepare a dilution of the metalworking fluid concentrate (e.g., 5% by volume) in tap water. Always add the concentrate to the water while stirring to ensure proper emulsification.^[3]
- Place a sheet of filter paper at the bottom of a petri dish.
- Thoroughly wet the filter paper with the prepared metalworking fluid emulsion.
- Distribute a small quantity of fresh cast iron chips evenly across the surface of the wetted filter paper.

- Cover the petri dish and allow it to stand for a specified period (e.g., 2 hours) at room temperature.[\[14\]](#)
- After the test period, remove the cast iron chips from the filter paper.
- Visually inspect the filter paper for any signs of rust or staining.
- Record the results by rating the degree of staining (e.g., no staining, slight staining, moderate staining, severe staining). A control sample using water without the MWF should be run in parallel for comparison.

Expected Outcome: A formulation with effective corrosion inhibition from NBDEA will show no or minimal staining on the filter paper, whereas the control will show significant rust formation.
[\[14\]](#)

Protocol 2: pH Stability and Reserve Alkalinity Measurement

Objective: To determine the initial pH and buffering capacity of a metalworking fluid formulated with NBDEA.

Materials:

- Metalworking fluid emulsion (prepared as in Protocol 1)
- Calibrated pH meter
- Standardized acidic solution (e.g., 0.1 N HCl)
- Burette
- Magnetic stirrer and stir bar
- Beaker

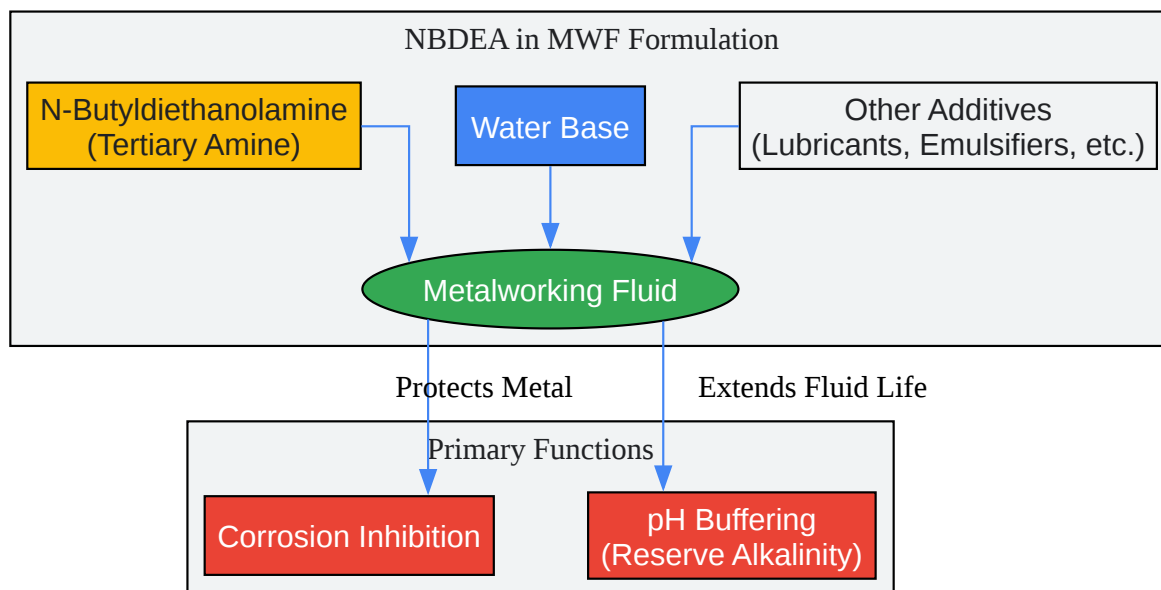
Procedure:

- Initial pH Measurement: Measure and record the pH of the freshly prepared metalworking fluid emulsion. A typical target range is between 9.0 and 9.5.[6]
- Reserve Alkalinity Titration: a. Place a known volume (e.g., 100 mL) of the MWF emulsion into a beaker with a magnetic stir bar. b. Begin stirring and place the calibrated pH electrode into the solution. c. Slowly titrate the solution with the standardized acid from the burette. d. Record the volume of acid added and the corresponding pH at regular intervals. e. Continue the titration until the pH drops to a predetermined endpoint (e.g., pH 5.5 or 4.0).
- Data Analysis: a. Plot the pH versus the volume of acid added to generate a titration curve. b. The reserve alkalinity is determined by the amount of acid required to reach the endpoint. A larger volume of acid indicates a higher reserve alkalinity and better buffering capacity.

Expected Outcome: Formulations containing NBDEA should exhibit a strong initial pH in the alkaline range and demonstrate a significant resistance to pH change upon the addition of acid, indicating good buffering capacity.

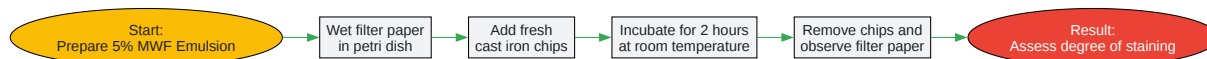
Visualizations

Below are diagrams illustrating the function and evaluation of **N-Butyldiethanolamine** in metalworking fluids.



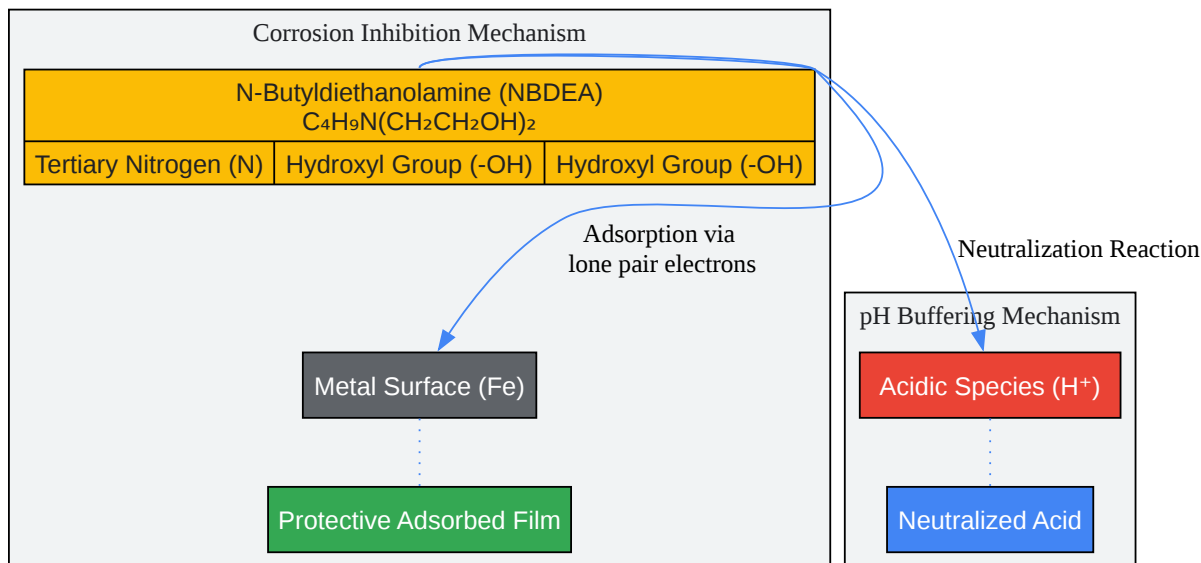
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Functional role of NBDEA in metalworking fluids.



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Workflow for Corrosion Inhibition Test (DIN 51360-2).



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Chemical mechanisms of NBDEA in metalworking fluids.

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